

Personal protective equipment for handling Transketolase-IN-3

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Compound of Interest

Compound Name: Transketolase-IN-3

Cat. No.: B10861485

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Essential Safety and Handling Guide for Transketolase-IN-3

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Transketolase-IN-3**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Chemical Safety and Hazard Information

Transketolase-IN-3 is a chemical compound that requires careful handling due to its potential health and environmental hazards.

Hazard Statements:

- Harmful if swallowed.[1]
- Causes skin irritation.
- Causes serious eye irritation.
- May cause cancer.
- Harmful to aquatic life with long-lasting effects.

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wash skin thoroughly after handling.
- Do not eat, drink or smoke when using this product.
- Avoid release to the environment.
- Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)

Physical and Chemical Properties

Property	Value
Physical State	Solid
GHS Classification	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Eye irritation (Category 2A), Carcinogenicity (Category 1B), Short-term (acute) aquatic hazard (Category 3), Long-term (chronic) aquatic hazard (Category 3)
Signal Word	Danger

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Transketolase-IN-3** to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side shields (or goggles) that comply with European standard EN 166.[1]
Hand Protection	Wear appropriate protective gloves.[1]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Immediately change contaminated clothing.
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1]

Step-by-Step Handling and Disposal Protocol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Keep the compound in a tightly closed container in a dry, well-ventilated place.
- Access to the storage area should be restricted to qualified or authorized personnel.

2. Handling Procedure:

- Read and understand the Safety Data Sheet (SDS) before use.
- Don the appropriate PPE as specified in the table above.
- Avoid generating dust.
- Avoid contact with skin and eyes.

- Do not inhale the substance.
- Weigh and handle the solid compound in a designated area, such as a weighing enclosure or fume hood.
- If preparing a solution, add the solid to the solvent slowly.

3. First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of soap and water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)

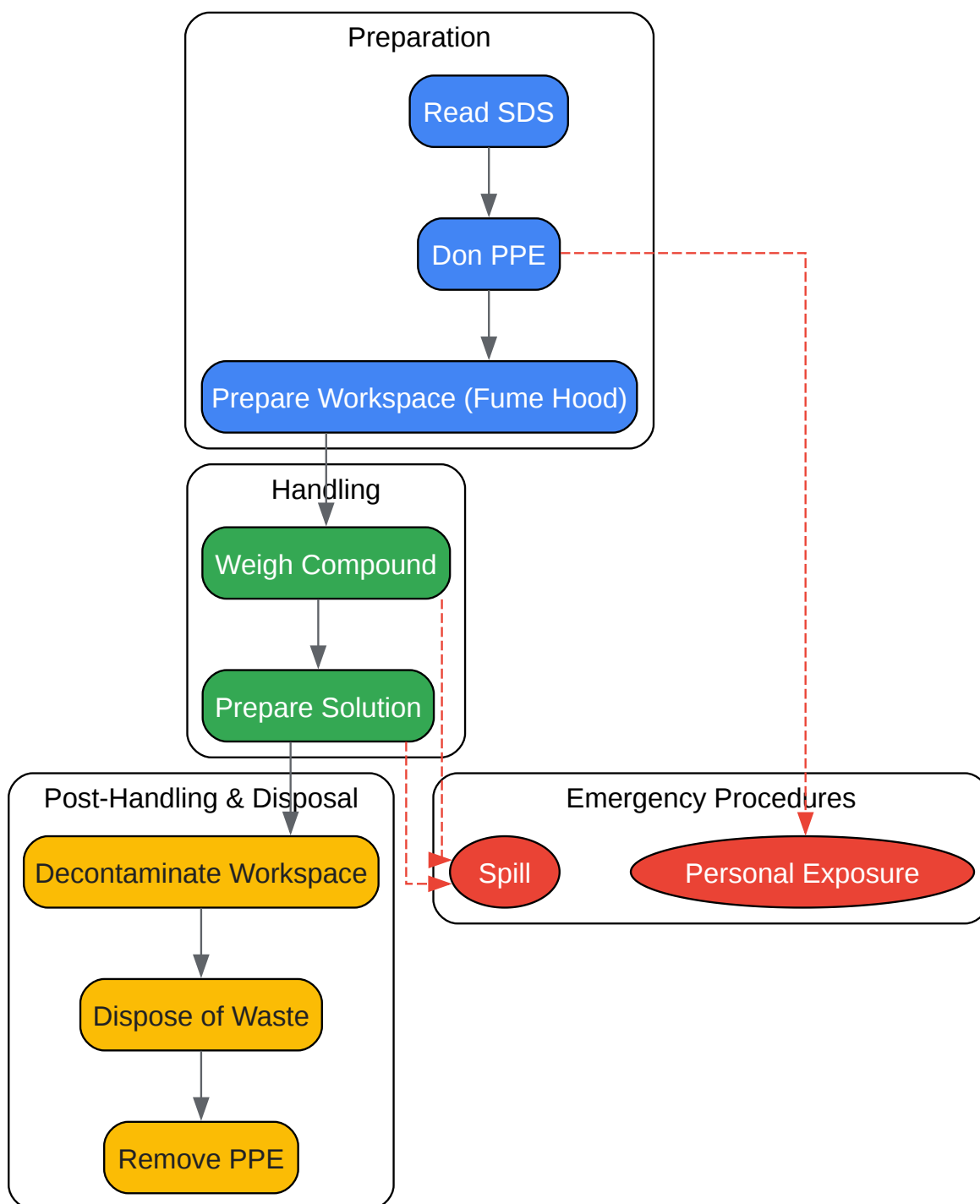
4. Spill and Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Avoid generation and inhalation of dust.
- Wear appropriate PPE, including respiratory protection if necessary.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[2\]](#)
- Clean the affected area thoroughly.

5. Disposal Plan:

- Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)
- Do not let the product enter drains.
- Follow all federal, state, and local regulations for hazardous waste disposal.

Experimental Workflow: Safe Handling of Transketolase-IN-3



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Caption: Workflow for the safe handling and disposal of **Transketolase-IN-3**.

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References

- 1. fishersci.fr [fishersci.fr]
- 2. fishersci.com [fishersci.com]
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